

Personal protective equipment for handling IACS-10759

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Essential Safety and Handling Guide for IACS- 10759

For Researchers, Scientists, and Drug Development Professionals

This document provides crucial safety, handling, and disposal information for IACS-10759, a potent and selective inhibitor of mitochondrial Complex I. While the manufacturer's Safety Data Sheet (SDS) does not classify IACS-10759 as a hazardous substance, its potent biological activity necessitates careful handling to minimize exposure and ensure a safe laboratory environment.[1] These guidelines are designed to supplement, not replace, institutional safety protocols and the manufacturer's SDS.

Immediate Safety and Personal Protective Equipment (PPE)

A thorough risk assessment should be conducted for all procedures involving **IACS-10759**. The following table outlines the minimum recommended PPE for handling this compound in a laboratory setting.



| Body Part | Required PPE | Specifications and Best Practices |
|-------------|--|--|
| Hands | Double Nitrile Gloves | Wear two pairs of disposable nitrile gloves. Change gloves immediately if contaminated and after each use. Wash hands thoroughly after removing gloves.[2] |
| Eyes | Safety Glasses with Side Shields or Goggles | Must be worn at all times when handling the compound to protect against splashes.[2][3] |
| Body | Laboratory Coat | A standard, fully buttoned lab coat is required to protect clothing and skin.[1][3] |
| Respiratory | Not Generally Required | For handling small quantities in a well-ventilated area, respiratory protection is not typically needed. A chemical fume hood should be used when weighing the solid compound or preparing stock solutions to prevent inhalation of dust.[3] |

Operational Plan: Step-by-Step Handling Protocol

Proper handling and storage are critical for maintaining the integrity of **IACS-10759** and ensuring the safety of laboratory personnel.

Receiving and Inspection

 Inspect Package: Upon receipt, examine the external packaging for any signs of damage or leaks.



- Don PPE: Before opening, put on a lab coat, safety glasses, and a single pair of nitrile gloves.[1]
- Unpack in a Safe Area: Open the shipping container in a designated area, such as a chemical fume hood or on a disposable bench liner.[1]
- Verify Compound: Confirm that the compound name and CAS number on the vial match your order details.

Storage

- Solid Compound: Store the tightly sealed vial at -20°C for long-term stability (≥ 4 years).[3]
 Protect from light and moisture.[3]
- Solutions: For solutions in organic solvents (e.g., DMSO), store in small, tightly sealed aliquots at -20°C to avoid repeated freeze-thaw cycles.[3]

Preparation of Stock Solutions

- Work in a Fume Hood: All weighing and initial dissolution of the solid compound should be performed in a chemical fume hood to minimize inhalation risk.
- Solubility: IACS-10759 is soluble in DMSO at concentrations up to 100 mg/mL (177.75 mM).
 [4] Use fresh, moisture-free DMSO for best results.[4]
- Example Protocol (10 mM Stock in DMSO):
 - Calculate the required mass of IACS-10759 (Molecular Weight: 562.56 g/mol) and the corresponding volume of DMSO.
 - In a chemical fume hood, weigh the solid IACS-10759 into a sterile, conical tube.
 - Add the calculated volume of high-quality, anhydrous DMSO.
 - Vortex or sonicate gently in a warm water bath to ensure complete dissolution.
 - Store the stock solution in small aliquots at -20°C.



Disposal Plan

All waste materials contaminated with IACS-10759 should be treated as hazardous chemical waste. Consult your institution's Environmental Health and Safety (EHS) department for specific local and national regulations.[5]

| Waste Type | Disposal Procedure |
|--------------|--|
| Solid Waste | (e.g., contaminated gloves, pipette tips, tubes, bench liners) Collect in a designated, clearly labeled hazardous waste container.[1][5] |
| Liquid Waste | (e.g., unused solutions, rinsate) Collect in a sealed, compatible, and clearly labeled hazardous waste container. Do not dispose of down the drain.[5][6] Leave at least 10% headspace in the container to allow for expansion.[5] |
| Sharps | (e.g., needles, serological pipettes) Dispose of in a designated sharps container for chemically contaminated sharps.[1] |
| Empty Vials | Triple-rinse the vial with a suitable solvent (e.g., ethanol). Collect the rinsate as hazardous liquid waste. Deface the label and dispose of the rinsed vial according to institutional guidelines. [5] |

Experimental Protocols and Data In Vitro Experimental Use

IACS-10759 is a potent inhibitor of mitochondrial complex I and is used in cell-based assays to study the effects of inhibiting oxidative phosphorylation (OXPHOS).[4]

• Working Concentrations: In cell culture, **IACS-10759** has been shown to inhibit the proliferation of various cell lines at nanomolar concentrations.[4][7] For example, in Chronic







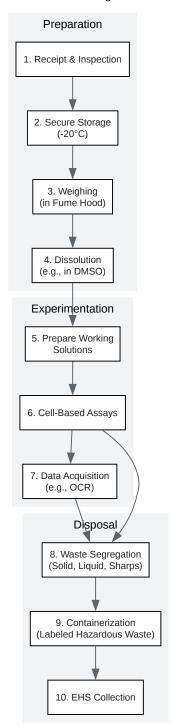
Lymphocytic Leukemia (CLL) cells, concentrations around 100 nM were used to inhibit the oxygen consumption rate (OCR).[7]

- Cell-Based Assay Protocol Example (Measuring OCR):
 - Plate cells at the desired density in a Seahorse XF cell culture microplate.
 - Prepare working solutions of IACS-10759 by diluting the DMSO stock solution in the appropriate cell culture medium.
 - \circ Treat cells with the desired concentrations of **IACS-10759** (e.g., 30 nM to 3 μ M) for the specified incubation time (e.g., 24 or 48 hours).[7]
 - Measure the oxygen consumption rate (OCR) and extracellular acidification rate (ECAR)
 using a Seahorse XF Analyzer to assess the impact on mitochondrial respiration and
 glycolysis.[4]

Visualizations



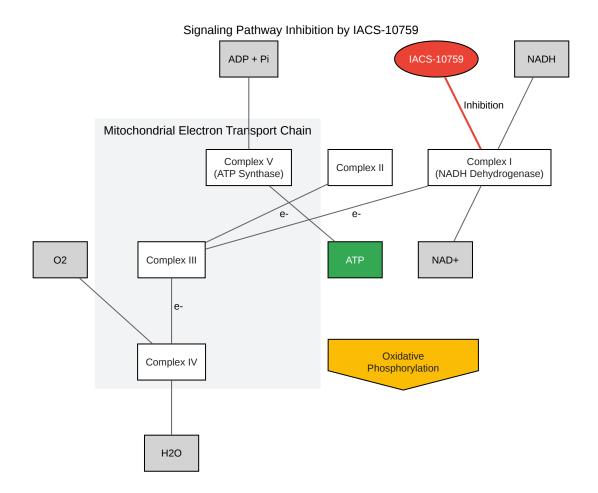
Workflow for Handling IACS-10759



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Caption: Standard laboratory workflow for handling, experimental use, and disposal of **IACS-10759**.



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Caption: IACS-10759 inhibits oxidative phosphorylation by directly targeting Complex I.



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